

Safeguarding Your Research: A Comprehensive Guide to Handling Hydralazine

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Compound of Interest

Compound Name: Hydralazine

Cat. No.: B1673433

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **hydralazine**, a compound that, while valuable in research, requires careful management. Adherence to these procedural steps will help mitigate risks and ensure the integrity of your work.

Personal Protective Equipment (PPE)

When handling **hydralazine**, a comprehensive approach to personal protection is crucial. The following table summarizes the necessary PPE.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields.[1]
Hand Protection	Gloves	Chemical-resistant gloves, such as nitrile, are required.[2] [3] Gloves must be inspected before use, and hands should be washed and dried after handling.
Body Protection	Lab Coat/Coveralls	A lab coat or impervious clothing should be worn to protect the skin.[1][2][3]
Respiratory Protection	Respirator	Use a NIOSH-approved respirator if ventilation is inadequate or if there is a risk of exceeding the occupational exposure limit.[4] Operations that may generate dust or aerosols should be conducted in a fume hood.[3][5]

Occupational Exposure Limits and Physical Properties

Understanding the quantitative safety data for **hydralazine** is critical for risk assessment and the implementation of appropriate safety controls.

Parameter	Value	Source
Occupational Exposure Limit (OEL)	0.1 mg/m ³ (8-Hour Time-Weighted Average)	Private Industry[4]
Melting Point	273 °C	[1][6]
Boiling Point	322.13 °C at 760 mmHg	[1]
Solubility	Soluble in water	

Standard Operating Procedure for Handling Hydralazine

This protocol outlines the essential steps for safely handling **hydralazine** in a laboratory setting.

Preparation and Handling:

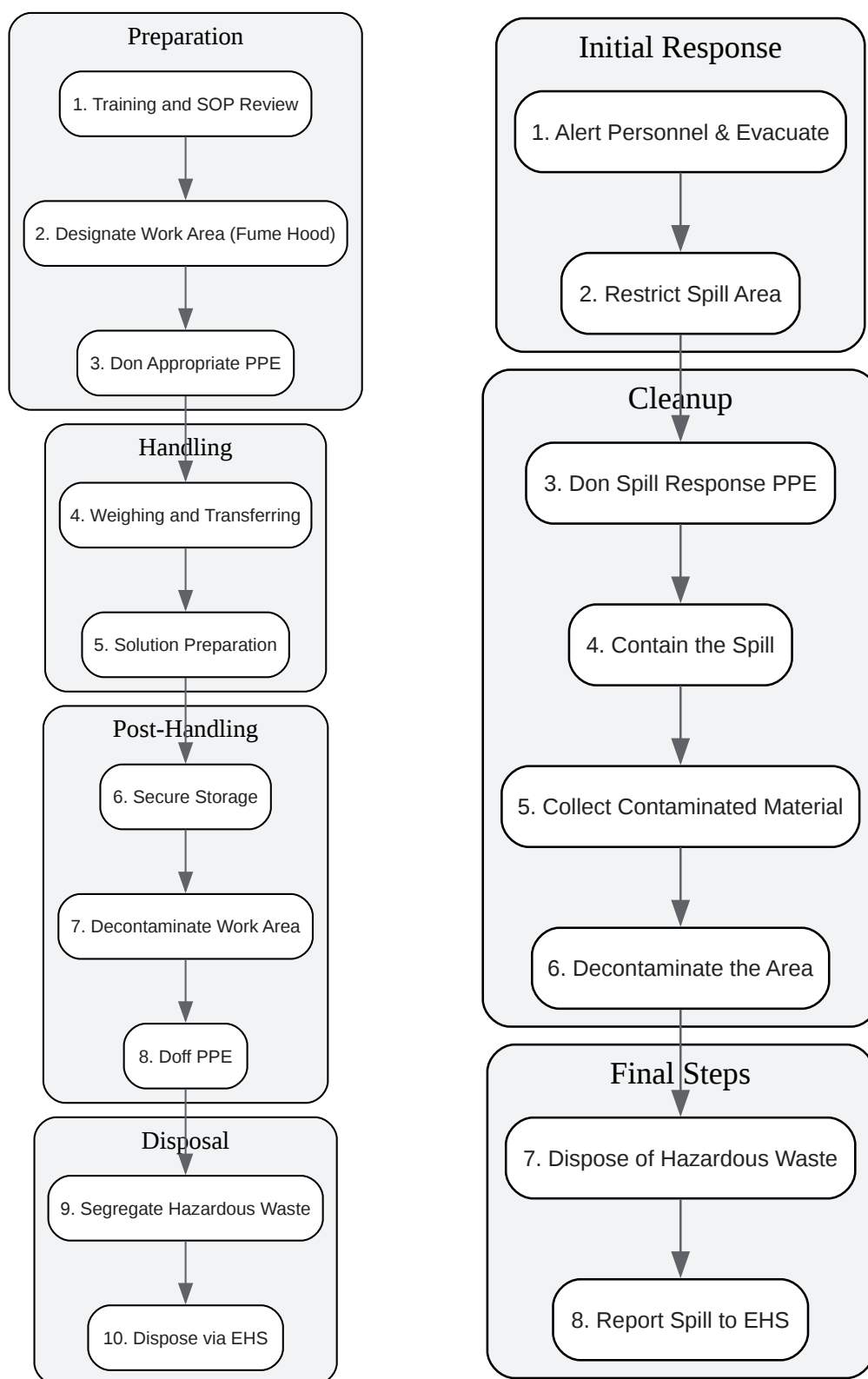
- Training and Awareness: Before handling **hydralazine**, all personnel must be trained on its hazards and familiar with this standard operating procedure and the Safety Data Sheet (SDS).[3]
- Designated Area: All work with **hydralazine** should be conducted in a designated area, such as a chemical fume hood, to minimize exposure.[3][5]
- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in the table above before handling the compound.
- Weighing and Transferring: When weighing or transferring **hydralazine** powder, do so in a fume hood to avoid inhalation of dust.[5] Use non-sparking tools to prevent ignition.
- Solution Preparation:
 - To prepare a solution, slowly add the **hydralazine** powder to the solvent.
 - For intravenous solution preparation, one method involves reconstituting a 20mg vial with 1mL of water for injection, resulting in a 20mg/mL solution. This can be further diluted with

sodium chloride 0.9% to achieve the desired concentration.[7]

- Storage: Store **hydralazine** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[6]

Disposal Plan:

- Waste Segregation: **Hydralazine** waste must be segregated from other laboratory waste in a clearly labeled, sealed container for hazardous chemical waste.[5]
- Professional Disposal: The most recommended method for disposing of **hydralazine** is through a licensed hazardous waste disposal company.
- Institutional Guidelines: Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on disposal procedures in accordance with local and national regulations.
- Prohibited Disposal Methods: Never dispose of **hydralazine** down the sink or in the regular trash.



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